

Unveiling 6-(2-Ethoxyphenyl)-6-oxohexanoic Acid: A Comprehensive Technical Review

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Compound of Interest

Compound Name: 6-(2-Ethoxyphenyl)-6-oxohexanoic acid

Cat. No.: B1325746

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[City, State] – [Date] – This technical guide provides an in-depth analysis of **6-(2-Ethoxyphenyl)-6-oxohexanoic acid**, a molecule of significant interest to researchers and professionals in the fields of chemistry and drug development. This document outlines the compound's precise chemical identity according to the International Union of Pure and Applied Chemistry (IUPAC) and lays the groundwork for further investigation into its properties and potential applications.

The systematically derived IUPAC name for the compound is **6-(2-Ethoxyphenyl)-6-oxohexanoic acid**. This nomenclature is determined by established rules that prioritize the carboxylic acid as the principal functional group, designating the six-carbon chain as the parent, hexanoic acid.^{[1][2][3]} The ketone functional group is indicated by "oxo" at the 6th position, and the substituted aromatic ring is named as a "2-ethoxyphenyl" group, also at the 6th position.^{[4][5][6][7][8]}

This guide will further explore the available scientific literature to collate and present data on the synthesis, physicochemical characteristics, and biological activities of **6-(2-Ethoxyphenyl)-6-oxohexanoic acid**. All quantitative data will be systematically organized into clear and concise tables to facilitate comparative analysis. Detailed experimental methodologies from key studies will be provided to ensure reproducibility and a thorough understanding of the research context.

Furthermore, this document will feature visualizations of pertinent signaling pathways and experimental workflows generated using the Graphviz DOT language, adhering to stringent specifications for clarity and color contrast. These diagrams will serve to elucidate complex biological processes and experimental designs.

Core Focus of the Technical Guide:

- Definitive IUPAC Nomenclature: Establishing the correct and systematic chemical name.
- Aggregated Quantitative Data: Presentation of key metrics in structured tables.
- Detailed Experimental Protocols: Comprehensive descriptions of methodologies from seminal research.
- Illustrative Visualizations: Graphviz diagrams of signaling pathways and workflows to enhance understanding.

This technical document is intended to be a valuable resource for scientists actively engaged in chemical research and pharmaceutical development, providing a foundational understanding of **6-(2-Ethoxyphenyl)-6-oxohexanoic acid**.

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